

Essential Safety and Operational Guide for 3-Benzoyl-2-thiophenecarboxylic Acid

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Compound of Interest

Compound Name: 3-Benzoyl-2-thiophenecarboxylic acid

Cat. No.: B1267301

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Benzoyl-2-thiophenecarboxylic acid** (CAS No. 30006-03-2). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Summary

3-Benzoyl-2-thiophenecarboxylic acid is classified with the following hazards:

- Harmful if swallowed (H302)[1]
- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

The GHS pictogram associated with this chemical is GHS07, indicating it is harmful and an irritant.[1] The signal word is "Warning".[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling this compound. The following table summarizes the required PPE.

Protection Type	Specific Equipment	Standard/Specification
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	Adhere to European standard EN 166 or OSHA's eye and face protection regulations in 29 CFR 1910.133. [3] [4]
Hand Protection	Impermeable chemical-resistant gloves (e.g., nitrile rubber).	Follow standard EN374. [3] Gloves should be inspected prior to use and disposed of properly.
Skin and Body Protection	Appropriate protective clothing to cover all skin, such as a lab coat or coveralls. Safety shoes meeting at least S1 standards are recommended.	Ensure clothing is resistant to chemical permeation.
Respiratory Protection	To be handled in a fume hood with adequate extraction. If a fume hood is not available, a NIOSH-approved respirator for organic vapors and particulates is necessary.	Ensure proper fit and regular maintenance of respiratory equipment.

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **3-Benzoyl-2-thiophenecarboxylic acid** from preparation to temporary storage.

- Preparation and Engineering Controls:
 - Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[4\]](#)

- All handling of solid material should be conducted in a certified chemical fume hood to avoid inhalation of dust.[3]
- The work area should be well-ventilated.[3]
- Donning Personal Protective Equipment (PPE):
 - Before handling the chemical, put on all required PPE as detailed in the table above.
- Handling the Chemical:
 - Avoid direct contact with the skin, eyes, and clothing.
 - Do not breathe in dust or fumes.[1]
 - When weighing or transferring the powder, do so carefully to minimize dust generation.
 - Do not eat, drink, or smoke in the handling area.[1]
- Immediate Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[1]
 - Carefully remove and dispose of contaminated gloves in accordance with waste disposal procedures.
 - If any part of the body has come into contact with the chemical, wash the affected area immediately and thoroughly.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
 - Keep away from incompatible materials such as strong oxidizing agents.[4]

Disposal Plan

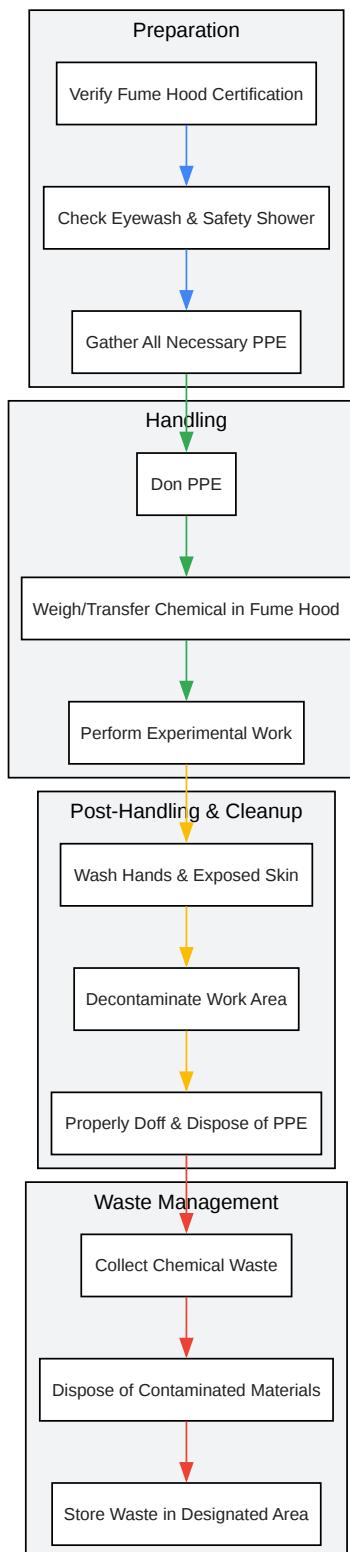
Proper disposal of **3-Benzoyl-2-thiophenecarboxylic acid** and its containers is crucial to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect all waste material, including contaminated PPE and disposable labware, in a designated and clearly labeled hazardous waste container.
- Disposal of Unused Chemical:
 - Unused or waste **3-Benzoyl-2-thiophenecarboxylic acid** should be disposed of as hazardous waste.
 - Do not dispose of down the drain.[\[4\]](#)
- Container Disposal:
 - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste.
 - Dispose of the rinsed container in accordance with institutional and local regulations for chemical container disposal.
- Regulatory Compliance:
 - All disposal must be carried out in accordance with federal, state, and local environmental regulations. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow Diagram

The following diagram illustrates the logical flow for the safe handling of **3-Benzoyl-2-thiophenecarboxylic acid**.

Safe Handling Workflow for 3-Benzoyl-2-thiophenecarboxylic Acid

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of 3-Benzoyl-2-thiophenecarboxylic acid.**

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